

# Diethyl Sulfate: A Comprehensive Safety Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Diethyl sulfate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a comprehensive safety guide for the laboratory use of **diethyl sulfate**. It is not a substitute for a formal risk assessment and the Safety Data Sheet (SDS) provided by the manufacturer. All laboratory personnel must be thoroughly trained on the hazards and safe handling procedures for **diethyl sulfate** before commencing any work.

## Executive Summary

**Diethyl sulfate** ( $(C_2H_5)_2SO_4$ ) is a potent ethylating agent widely used in organic synthesis, including the manufacturing of dyes, pigments, and textiles.<sup>[1]</sup> However, it is a highly toxic, corrosive, and reactive substance that is classified as a probable human carcinogen (IARC Group 2A) and a mutagen.<sup>[1][2][3]</sup> This guide provides an in-depth overview of the safety data, handling protocols, emergency procedures, and toxicological information for **diethyl sulfate** to ensure its safe use in a laboratory setting. Adherence to the protocols outlined herein is critical to minimize exposure and mitigate the significant health risks associated with this chemical.

## Hazard Identification and Classification

**Diethyl sulfate** poses severe health and physical hazards. It is crucial to understand its classification to implement appropriate safety measures.

GHS Hazard Classification:<sup>[4][5]</sup>

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[5]
- Acute Toxicity, Dermal (Category 3), H311: Toxic in contact with skin.[5]
- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[5]
- Skin Corrosion/Irritation (Category 1B), H314: Causes severe skin burns and eye damage.[5]
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.[4]
- Germ Cell Mutagenicity (Category 1B), H340: May cause genetic defects.[5]
- Carcinogenicity (Category 1B), H350: May cause cancer.[5]
- Specific target organ toxicity (single exposure) (Category 3), Respiratory system: May cause respiratory irritation.[4]

Hazard Statements: H302, H311, H332, H314, H340, H350[5]

Signal Word: Danger[4][5]

## Quantitative Safety Data

The following tables summarize the key quantitative data for **diethyl sulfate**, providing a clear reference for its physical, chemical, and toxicological properties.

### Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	64-67-5	[2]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>4</sub> S	[2]
Molecular Weight	154.18 g/mol	
Appearance	Colorless, oily liquid with a faint peppermint or ether-like odor.	[1][2]
Boiling Point	208 - 209.5 °C (decomposes)	[4][6]
Melting Point	-24 to -25 °C	[4][6]
Flash Point	104 °C (219.2 °F)	[4][7]
Density	1.17 - 1.1803 g/mL at 20-25 °C	[8]
Vapor Pressure	0.19 mmHg (25 Pa) at 20 °C	[6]
Solubility	Practically insoluble in water; miscible with alcohol and ether.	[6][9]

**Table 2: Toxicological Data**

Endpoint	Value	Species	Route	Reference(s)
LD50	647 mg/kg	Mouse	Oral	[10]
LD50	880 mg/kg	Rat	Oral	[8][10]
LD50	600 µL/kg	Rabbit	Dermal	[10]
LC50	95 mg/L, 96h	Fathead minnow (Pimephales promelas)	-	[4]

**Table 3: Exposure Limits and Hazard Ratings**

Parameter	Value	Reference(s)
OSHA PEL	No established limit	[2][11]
NIOSH REL	No established limit	-
ACGIH TLV	No established limit	-
NFPA 704 Rating	Health: 3, Flammability: 1, Instability: 1	[2]

## Experimental Protocols and Methodologies

Due to the hazardous nature of **diethyl sulfate**, all work must be conducted within a certified chemical fume hood. The following protocols are generalized and must be adapted to specific laboratory conditions and integrated into a comprehensive, site-specific Standard Operating Procedure (SOP).

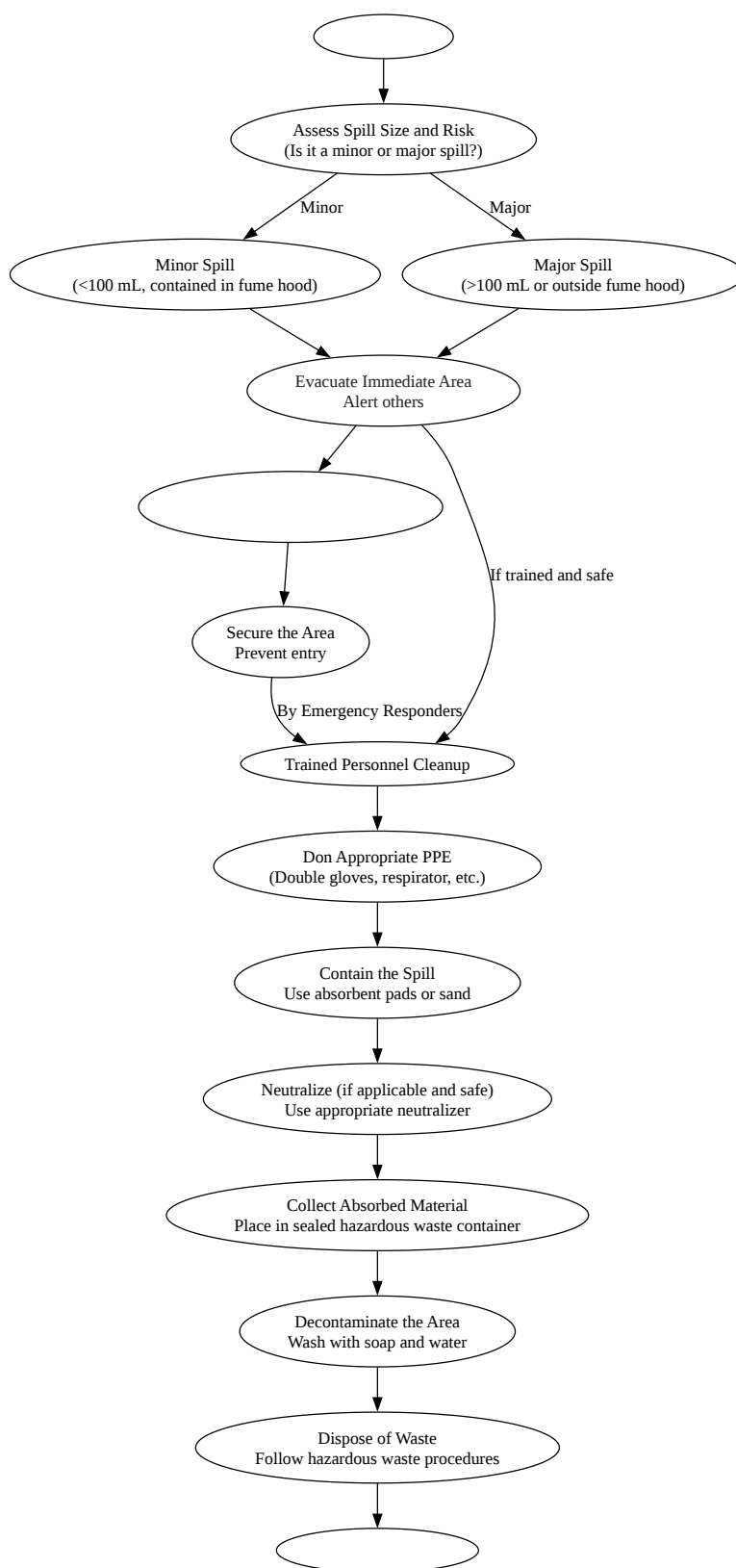
### Protocol for Safe Handling and Use

- Preparation:
  - Designate a specific area for working with **diethyl sulfate**, clearly marked with hazard signs.[2]
  - Ensure a certified chemical fume hood is operational.
  - Verify the availability and functionality of an emergency eyewash station and safety shower in the immediate vicinity.[4]
  - Assemble all necessary materials and equipment before handling the chemical.
  - Consult the manufacturer's SDS for any specific handling instructions.
- Personal Protective Equipment (PPE):
  - Gloves: Wear double gloves. The outer glove should be Viton™ or Butyl rubber.[2] The inner glove can be nitrile. Check for breakthrough times and replace gloves immediately upon contamination.

- Eye Protection: Wear chemical splash goggles and a face shield.[\[5\]](#)[\[10\]](#)
- Lab Coat: Wear a flame-resistant lab coat with tight cuffs. A chemically resistant apron should be worn over the lab coat.
- Respiratory Protection: For operations with a potential for aerosol generation or spills, a NIOSH-approved respirator with an organic vapor cartridge may be necessary, as determined by a formal risk assessment.[\[10\]](#) In emergency situations, a self-contained breathing apparatus (SCBA) is required.[\[2\]](#)[\[12\]](#)
- Procedure:
  - Conduct all manipulations of **diethyl sulfate** inside a chemical fume hood.
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Use glassware and equipment that are in good condition and free of cracks or defects.
  - Keep containers of **diethyl sulfate** tightly closed when not in use.[\[4\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[13\]](#)
  - Do not eat, drink, or smoke in the laboratory.[\[12\]](#)
- Waste Disposal:
  - All **diethyl sulfate** waste, including contaminated consumables (e.g., pipette tips, gloves), must be collected in a designated, labeled, and sealed hazardous waste container.[\[2\]](#)[\[4\]](#)
  - Do not mix **diethyl sulfate** waste with other waste streams.
  - Follow all institutional and local regulations for hazardous waste disposal.[\[4\]](#)

## Emergency Protocols

The immediate response to a **diethyl sulfate** spill is critical to prevent exposure and further contamination.

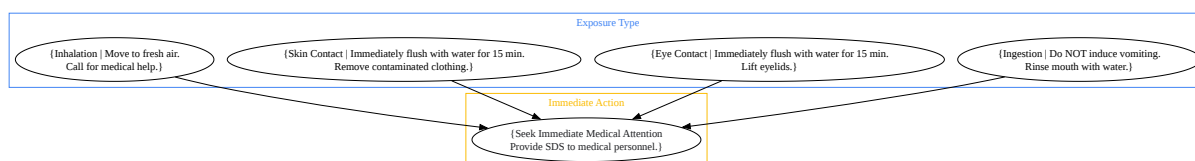


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Detailed Spill Cleanup Methodology (for minor spills by trained personnel only):

- Evacuate and Alert: Immediately alert personnel in the vicinity and evacuate the immediate area.[\[2\]](#)
- Don PPE: Put on the appropriate PPE, including a respirator, chemical-resistant gloves, splash goggles, face shield, and a lab coat.[\[2\]](#)
- Containment: Confine the spill by surrounding it with an inert absorbent material like sand, earth, or vermiculite.[\[2\]](#)[\[12\]](#) Do not use combustible materials.
- Absorption: Cover the spill with the absorbent material and allow it to be fully absorbed.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste.[\[2\]](#)
- Decontamination: Decontaminate the spill area by washing it thoroughly with soap and water.[\[2\]](#)
- Ventilation: Ventilate the area until it is safe to re-enter.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste according to institutional guidelines.[\[2\]](#)
- Reporting: Report the spill to the laboratory supervisor and the institutional Environmental Health and Safety (EHS) department.

Immediate action is required in the event of personal exposure to **diethyl sulfate**.



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#### Detailed Exposure Protocols:

- Inhalation: Move the affected person to fresh air immediately.[2][12] If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[2] Symptoms may be delayed.[12]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][12] Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][12] Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[4][12] If the person is conscious, rinse their mouth with water.[4][12] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

## Toxicology and Mechanism of Action

### Carcinogenicity and Genotoxicity



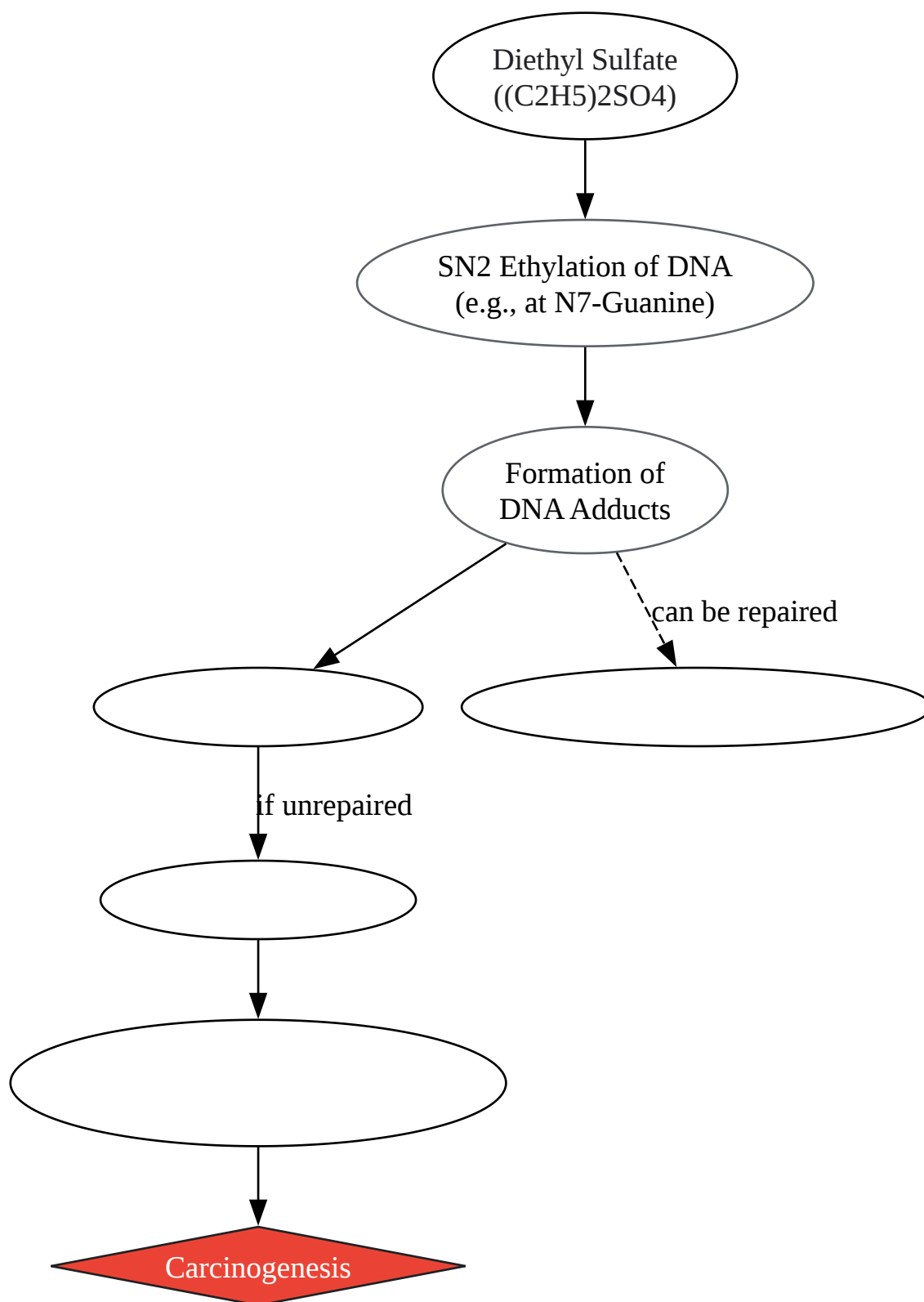
**Diethyl sulfate** is classified as a probable human carcinogen (IARC Group 2A) and is known to be genotoxic.[3][14] Its carcinogenicity is linked to its function as a strong alkylating agent.[6][8]

Mechanism of Genotoxicity:

**Diethyl sulfate** is a direct-acting SN2 alkylating agent.[15] This means it can directly transfer an ethyl group to nucleophilic sites on biological macromolecules, most significantly DNA.[8] [15] The primary mechanism of its genotoxicity involves the ethylation of DNA bases, particularly at the N7 position of guanine and the N3 position of adenine.[15] This alkylation can lead to:

- **DNA Damage:** Formation of DNA adducts disrupts the normal structure of the DNA helix.[1]
- **Mutations:** If not repaired, these adducts can lead to mispairing during DNA replication, causing point mutations (e.g., G:C to A:T transitions).[15]
- **Chromosomal Aberrations:** The DNA damage can also lead to more extensive chromosomal damage, such as breaks and rearrangements.[1]

This genotoxic activity is believed to be the primary mode of action for its carcinogenicity.[14] [16]



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## Acute and Chronic Effects

- **Acute Effects:** Exposure can cause severe irritation and chemical burns to the skin, eyes, and respiratory tract.[2][17] Inhalation may lead to coughing, wheezing, shortness of breath, and potentially fatal pulmonary edema, with symptoms possibly being delayed.[2][12] Ingestion can cause severe burns to the gastrointestinal tract, nausea, vomiting, and abdominal pain.[2][17]
- **Chronic Effects:** The most significant chronic effect is its carcinogenicity.[2] Long-term exposure may also lead to the development of bronchitis.[2]

## Reactivity and Incompatibilities

- **Water/Moisture:** Reacts slowly with water to form ethyl alcohol and sulfuric acid. This reaction is accelerated by heat.[2]
- **Incompatible Materials:** Avoid contact with strong acids, strong bases, strong oxidizing agents, and nitrates.[2][4] It can corrode metals in the presence of moisture, releasing flammable hydrogen gas.[2]
- **Hazardous Decomposition Products:** When heated to decomposition, it emits toxic fumes of sulfur oxides, ethyl ether, and ethylene.[2]

## Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, separate from incompatible materials.[4] The storage area should be a designated corrosives area.[4] Protect from moisture.[16]
- **Disposal:** Dispose of **diethyl sulfate** and any contaminated materials as hazardous waste in accordance with all federal, state, and local regulations.[2][4] Contact your institution's EHS department for specific disposal procedures.

## Conclusion

**Diethyl sulfate** is an invaluable reagent in many areas of chemical research and development, but its use is accompanied by significant health risks. A thorough understanding of its hazards, coupled with strict adherence to safety protocols, is paramount for its safe use in the laboratory. All personnel must be trained on the information contained within this guide and the substance-

specific SDS. By implementing robust engineering controls, utilizing appropriate PPE, and being prepared for emergencies, researchers can work safely with this hazardous but important chemical.

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